

Technical Support Center: (3-Methylisoxazol-5-YL)methanamine

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Compound of Interest

Compound Name: (3-Methylisoxazol-5-YL)methanamine

Cat. No.: B119620

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This technical support guide provides essential information on the stability, storage, and handling of **(3-Methylisoxazol-5-YL)methanamine** (CAS No: 154016-55-4) for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **(3-Methylisoxazol-5-YL)methanamine**?

A1: To ensure maximum stability and shelf-life, **(3-Methylisoxazol-5-YL)methanamine** should be stored at -20°C.[1] It is also crucial to keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[2] The product should be stored locked up.[2][3]

Q2: Can I handle this compound at room temperature for short periods?

A2: While long-term storage should be at -20°C, the compound may be shipped at room temperature in the continental US.[1] For experimental use, it is best practice to allow the container to warm to room temperature before opening to prevent moisture condensation. Minimize the time the compound spends outside of its recommended storage conditions.

Q3: What are the signs of degradation for **(3-Methylisoxazol-5-YL)methanamine**?

A3: Visual signs of degradation can include a change in color or physical form (the pure compound is a solid). For a more definitive assessment, analytical methods such as HPLC or

NMR spectroscopy should be used to check for the appearance of impurity peaks or shifts in expected signals when compared to a reference standard.

Q4: Is this compound sensitive to specific environmental factors like pH?

A4: While specific degradation studies for this compound are not readily available, related isoxazole derivatives have shown sensitivity to environmental conditions. For instance, the microbial degradation of 3-amino-5-methyl-isoxazole is influenced by pH, with neutral to alkaline conditions being more favorable for its breakdown by certain microbes.^[4] Therefore, it is prudent to avoid exposing **(3-Methylisoxazol-5-YL)methanamine** to strong acids or bases unless required by a specific protocol.

Q5: What are the primary safety hazards associated with this compound?

A5: **(3-Methylisoxazol-5-YL)methanamine** is classified as toxic if swallowed (Acute Toxicity, Oral, Category 3).^[5] It is imperative to handle this compound with appropriate personal protective equipment (PPE).

Q6: What are the essential safety precautions for handling **(3-Methylisoxazol-5-YL)methanamine**?

A6: When handling this compound, always adhere to the following safety measures:

- Engineering Controls: Use only in a well-ventilated area, such as a chemical fume hood.^[3]
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.^{[2][6]}
- Hygiene: Wash hands and any exposed skin thoroughly after handling.^{[2][3]} Do not eat, drink, or smoke in the work area.^{[2][3]}
- Handling: Avoid breathing dust and prevent contact with skin and eyes.^{[3][6]}

Q7: What should I do in case of accidental exposure or a spill?

A7:

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth but do NOT induce vomiting.[3][6]
- On Skin: Wash the affected area immediately and thoroughly with soap and water.[6]
- In Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[6]
- Spill: Evacuate the area. Avoid inhaling dust. Wear appropriate PPE and clean the spill according to your institution's established protocols for toxic substances. Dispose of waste in an approved manner.[3]

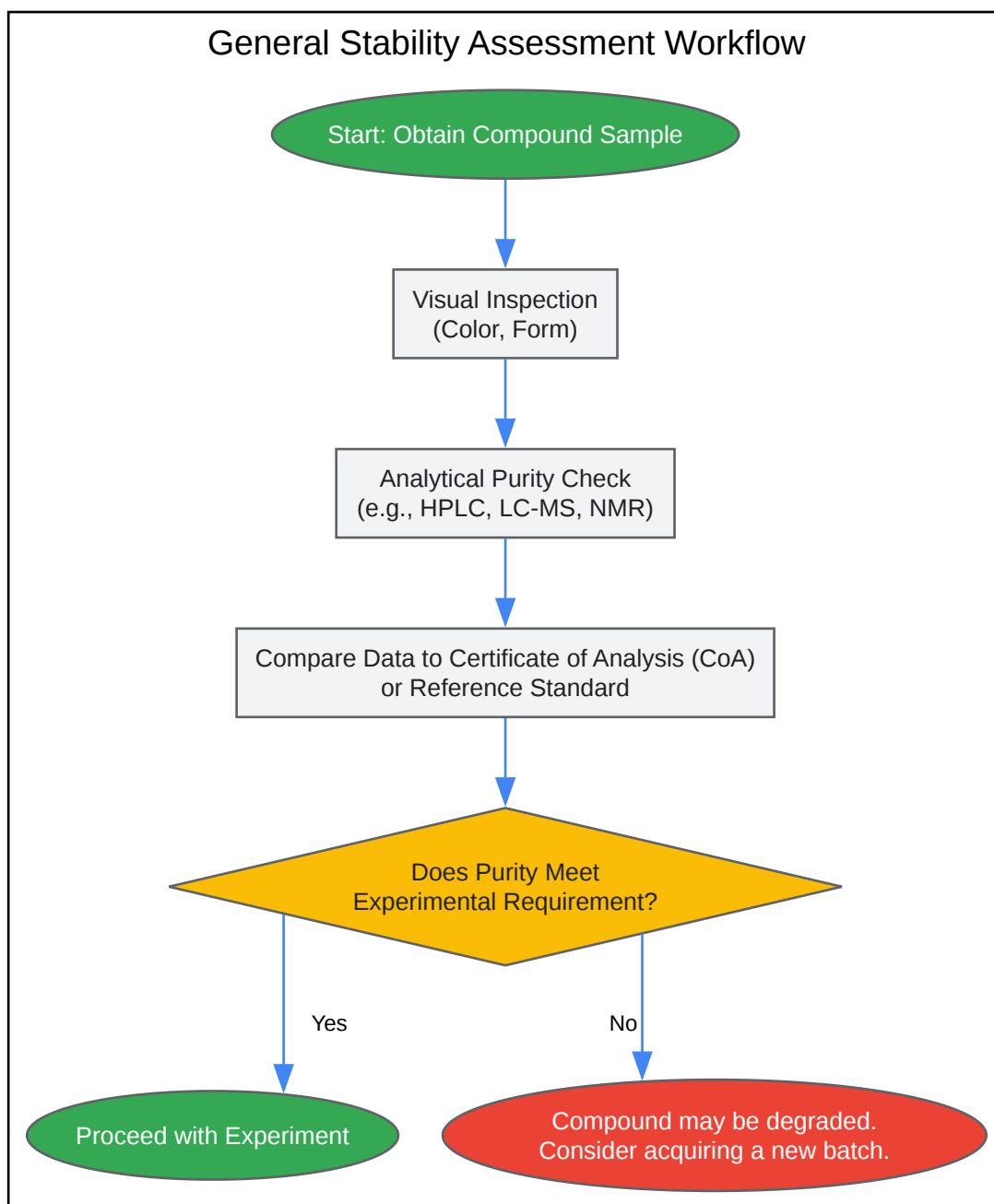
Compound Data and Properties

The following table summarizes key quantitative data for **(3-Methylisoxazol-5-YL)methanamine**.

Property	Value	Source(s)
CAS Number	154016-55-4	[1][5]
Molecular Formula	C ₅ H ₈ N ₂ O	[1][5]
Molecular Weight	112.13 g/mol	[5]
Physical Form	Solid	
Recommended Storage	-20°C	[1]
Hazard Classification	Acute Toxicity 3 (Oral)	[5]

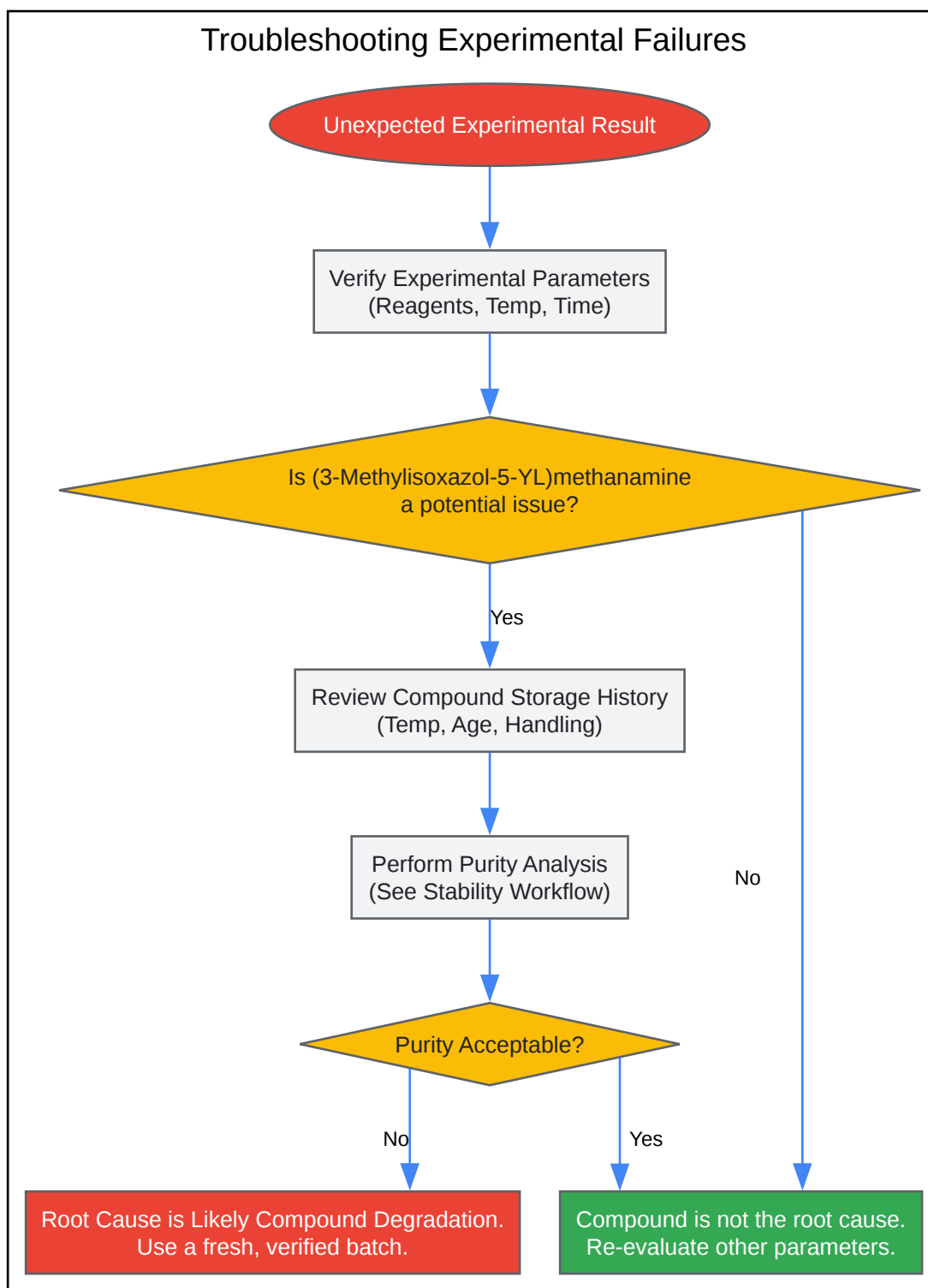
Experimental Protocols & Troubleshooting

While specific stability test results are not publicly available, researchers can assess the integrity of their sample using a general workflow. If experiments are yielding unexpected results, the stability of the compound should be considered as a potential variable.



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Caption: Workflow for assessing the stability and purity of a compound sample.



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Caption: Logical diagram for troubleshooting experiments involving the compound.

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